

An In-depth Technical Guide to the Physical Properties of Cholesteryl 11-eicosenoate

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Compound of Interest

Compound Name: Cholesteryl 11-eicosenoate

Cat. No.: B15549054

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Introduction

Cholesteryl 11-eicosenoate is a cholesterol ester, a class of lipids crucial for the transport and storage of cholesterol in biological systems. Comprising a cholesterol molecule esterified to 11-eicosenoic acid, this compound's physical properties are of significant interest in the fields of biochemistry, drug delivery, and materials science. Its molecular structure, combining the rigid steroid nucleus of cholesterol with a long, unsaturated fatty acyl chain, gives rise to complex thermal behavior and self-assembly characteristics. This technical guide provides a comprehensive overview of the known physical properties of **Cholesteryl 11-eicosenoate**, detailed experimental protocols for its characterization, and insights into its role in biological signaling pathways.

Core Physical and Chemical Properties

While specific experimental data for **Cholesteryl 11-eicosenoate** is limited in publicly accessible literature, key properties can be compiled from supplier data and analogous compounds. The thermotropic behavior, in particular, is critical for understanding its phase transitions, which influence its biological function and potential applications.

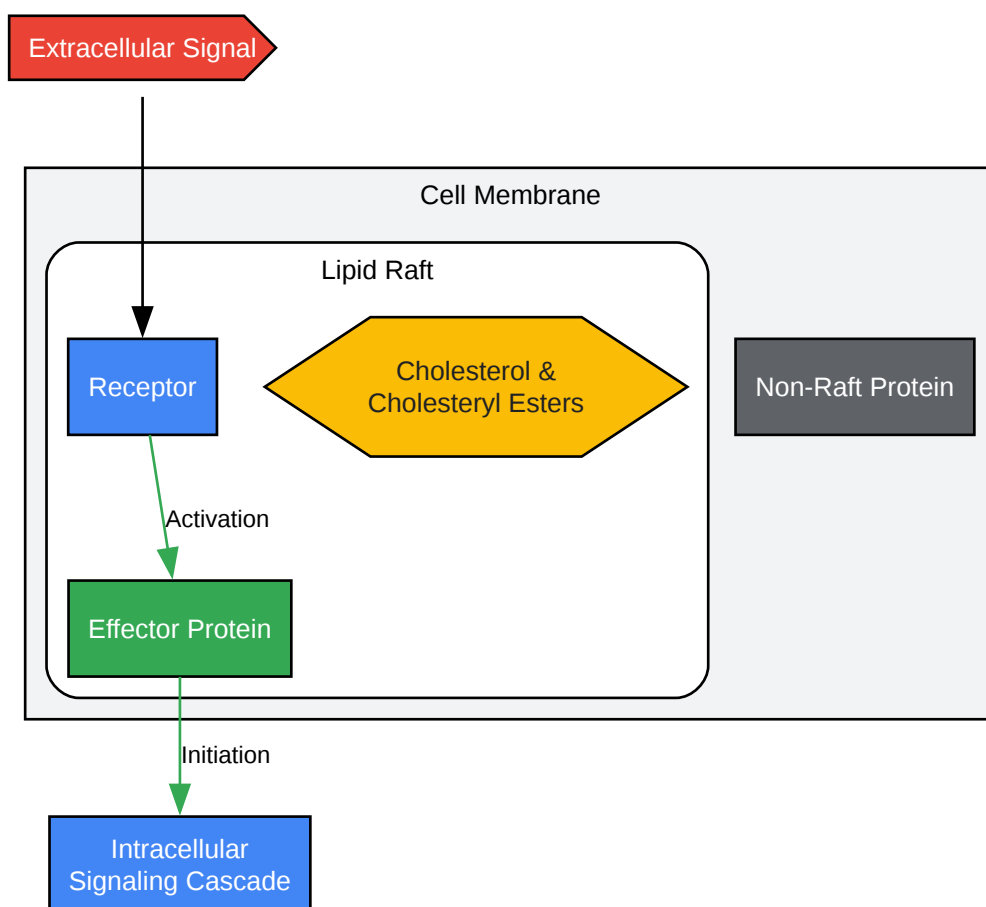
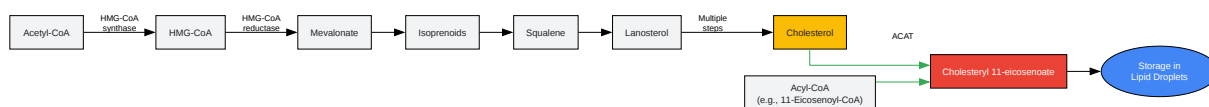
Data Presentation: Physical and Chemical Properties of **Cholesteryl 11-eicosenoate**

Property	Value	Source/Comment
Chemical Name	Cholesteryl (11Z)-eicosenoate	IUPAC Nomenclature
Synonyms	Cholesteryl cis-11-eicosenoate	
CAS Number	70832-37-0	[1]
Molecular Formula	C47H82O2	[1]
Molecular Weight	679.15 g/mol	[1]
Physical State	Solid	at room temperature[1]
Storage Temperature	-20°C	[1]
Crystal to Liquid Crystal Transition Temperature	19.8 °C	Secondary source data; requires experimental verification.[2]
Liquid Crystal to Isotropic Liquid Transition Temperature	38.1 °C	Secondary source data; requires experimental verification.[2]
Boiling Point	Data not available	Expected to be very high and likely to decompose before boiling under atmospheric pressure.
Solubility	Data not available	Expected to be soluble in nonpolar organic solvents like chloroform, dichloromethane, and hexane, and sparingly soluble in more polar solvents like methanol and ethanol.

Mandatory Visualizations

Cholesterol Metabolism and Cholesteryl Ester Formation

The synthesis of cholesteryl esters is an integral part of cholesterol metabolism, primarily serving to convert excess free cholesterol into a more readily storable form. This process is catalyzed by the enzyme Acyl-CoA Cholesterol Acyltransferase (ACAT).



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